

Triethylamine Phosphate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Triethylamine phosphate*

CAS No.: *35365-94-7*

Cat. No.: *B3028843*

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For immediate release: This technical guide provides an in-depth overview of **triethylamine phosphate**, a versatile reagent widely utilized in drug development and various scientific research fields. This document, intended for researchers, scientists, and professionals in the pharmaceutical industry, details its chemical properties, synthesis, and key applications, with a focus on its role in analytical chromatography and chemical synthesis.

Chemical Identification and Synonyms

Triethylamine phosphate is an amine salt that exists in different stoichiometric ratios between triethylamine and phosphoric acid. This leads to the assignment of multiple CAS (Chemical Abstracts Service) numbers. The most commonly referenced form is the 1:1 adduct.

Identifier	Value	Citation
CAS Number (1:1)	35365-94-7	
CAS Number	10138-93-9	
Molecular Formula	C6H18NO4P	
Molecular Weight	199.19 g/mol	

Synonyms:

- Triethylammonium phosphate
- TEAP
- Triethylamine, phosphate
- N,N-Diethylethanamine, phosphate

Synthesis of Triethylamine Phosphate

The synthesis of **triethylamine phosphate** is a straightforward acid-base neutralization reaction. The following protocol describes a common laboratory-scale synthesis.

Experimental Protocol: Synthesis of Triethylammonium Phosphate

Objective: To synthesize triethylammonium phosphate from triethylamine and phosphoric acid.

Materials:

- Triethylamine (C6H15N)
- Phosphoric acid (H3PO4), 85% solution
- Anhydrous diethyl ether
- Stirring plate and magnetic stir bar

- Ice bath
- Round-bottom flask
- Dropping funnel
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve triethylamine in anhydrous diethyl ether.
- Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- Slowly add an equimolar amount of 85% phosphoric acid dropwise from the dropping funnel to the stirred triethylamine solution.[\[1\]](#)
- A white precipitate of triethylammonium phosphate will form.
- After the addition is complete, continue stirring the mixture in the ice bath for an additional 30 minutes to ensure the reaction goes to completion.
- Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the precipitate with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the resulting white solid under vacuum to obtain pure triethylammonium phosphate.

Safety Precautions: This procedure should be performed in a well-ventilated fume hood. Triethylamine is a flammable and corrosive liquid with a strong odor. Phosphoric acid is corrosive. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

Applications in Drug Development and Research

Triethylamine phosphate has several important applications in the pharmaceutical and biotechnology sectors, primarily leveraging its properties as a buffer and an ion-pairing agent in chromatography, and as a reagent in chemical synthesis.

High-Performance Liquid Chromatography (HPLC)

Triethylammonium phosphate (TEAP) buffers are extensively used as mobile phase modifiers in reversed-phase high-performance liquid chromatography (RP-HPLC) for the analysis and purification of biomolecules, particularly oligonucleotides and peptides. The triethylammonium cation acts as an ion-pairing agent, neutralizing the negative charges on the phosphate backbone of nucleic acids or the acidic residues of peptides. This increases the hydrophobicity of the analytes, leading to improved retention and separation on non-polar stationary phases like C18.[2]

Experimental Protocol: Preparation of a Triethylammonium Phosphate (TEAP) Buffer for HPLC

Objective: To prepare a 1 M triethylammonium phosphate buffer with a specific pH for use as an HPLC mobile phase.

Materials:

- Triethylamine (HPLC grade)
- Phosphoric acid (85%, HPLC grade)
- Deionized water (18.2 MΩ·cm)
- pH meter
- Volumetric flasks
- Magnetic stirrer and stir bar
- 0.22 µm or 0.45 µm membrane filter

Procedure:

- To prepare a 1 M solution, carefully add the calculated amount of triethylamine to a volumetric flask containing deionized water (e.g., for a 1 L solution, start with approximately 800 mL of water).
- Place the flask on a magnetic stirrer and begin gentle stirring.
- Slowly and carefully add 85% phosphoric acid to the solution. The reaction is exothermic, so it is advisable to cool the flask in an ice bath.
- Monitor the pH of the solution using a calibrated pH meter. Continue adding phosphoric acid dropwise until the desired pH is reached (e.g., pH 2.5-3.0 is common for many applications).
[\[3\]](#)[\[4\]](#)
- Once the target pH is achieved, bring the final volume to the mark with deionized water.
- Filter the buffer solution through a 0.22 μm or 0.45 μm membrane filter to remove any particulate matter before use in an HPLC system.[\[3\]](#)

Solid-Phase Peptide Synthesis (SPPS)

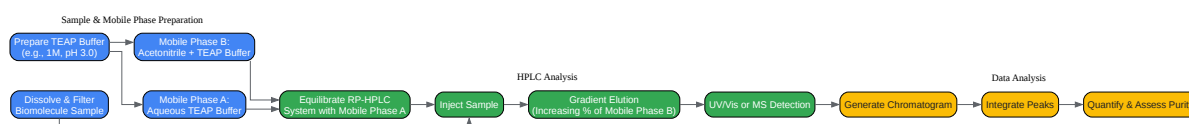
In the realm of peptide synthesis, triethylamine is a commonly used base for the neutralization step following the removal of the Fmoc (9-fluorenylmethyloxycarbonyl) protecting group. While **triethylamine phosphate** itself is not a primary reagent, the in-situ formation of triethylammonium salts is a critical aspect of the synthesis cycle. More recently, triethyl phosphate (TEP), a related compound, has been explored as a green solvent for SPPS, demonstrating its utility in dissolving most Fmoc-amino acids and coupling reagents.[\[5\]](#)

Capping Agent in Drug Delivery

Research has shown that triethylamine can be used as a capping agent in the synthesis of hydroxyapatite nanoparticles. This approach can lead to smaller particle sizes and improved drug-loading capacity, which is a promising development for drug delivery systems.

Workflow for Biomolecule Analysis using TEAP Buffer in HPLC

The following diagram illustrates a typical workflow for the analysis of biomolecules, such as oligonucleotides, using a triethylammonium phosphate buffer in a reversed-phase HPLC system.



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Caption: Workflow for biomolecule analysis using TEAP buffer in HPLC.

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References

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